

# N-propyl-3-pyrrolidinemethanamine CAS number lookup

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## Compound of Interest

Compound Name: *N-propyl-3-pyrrolidinemethanamine*

Cat. No.: *B8541236*

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## Technical Guide: N-propyl-3-pyrrolidinemethanamine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The chemical name "**N-propyl-3-pyrrolidinemethanamine**" is ambiguous and could refer to more than one chemical structure. This guide focuses on (1-propylpyrrolidin-3-yl)methanamine, as related structures with this connectivity are documented in chemical databases. The alternative structure, N-propyl-1-(pyrrolidin-3-yl)methanamine, is less commonly reported.

A definitive CAS number for (1-propylpyrrolidin-3-yl)methanamine is not readily available in public databases. However, structurally similar compounds are well-documented, such as (1-methylpyrrolidin-3-yl)methanamine (CAS: 13005-11-3) and (1-phenylpyrrolidin-3-yl)methanamine (CAS: 910442-15-8)[1][2].

## Physicochemical Properties

Quantitative data for (1-propylpyrrolidin-3-yl)methanamine is not available. The following table presents estimated properties based on the known values for the structurally related (1-methylpyrrolidin-3-yl)methanamine and (1-phenylpyrrolidin-3-yl)methanamine[1][2].

Property	(1-methylpyrrolidin-3-yl)methanamine	(1-phenylpyrrolidin-3-yl)methanamine	(1-propylpyrrolidin-3-yl)methanamine (Estimated)
Molecular Formula	C <sub>6</sub> H <sub>14</sub> N <sub>2</sub>	C <sub>11</sub> H <sub>16</sub> N <sub>2</sub>	C <sub>8</sub> H <sub>18</sub> N <sub>2</sub>
Molecular Weight	114.19 g/mol	176.26 g/mol	142.26 g/mol
Boiling Point	~160-170 °C	Not Available	~180-190 °C
LogP	-0.3	1.5	~0.5
pKa (strongest basic)	~10.5	~9.5	~10.5

## Synthesis and Experimental Protocols

The synthesis of (1-propylpyrrolidin-3-yl)methanamine can be achieved through various established synthetic routes for N-alkylation of pyrrolidines. A common approach involves the N-propylation of a suitable 3-substituted pyrrolidine precursor.

Proposed Synthetic Pathway:

A plausible synthetic route starts from 3-pyrrolidinemethanol, proceeds through tosylation, cyanation, N-propylation, and finally reduction of the nitrile to the desired amine.



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Proposed synthesis of (1-propylpyrrolidin-3-yl)methanamine.

### Experimental Protocol: Synthesis of (1-propylpyrrolidin-3-yl)methanamine

- Step 1: Tosylation of 3-pyrrolidinemethanol. 3-pyrrolidinemethanol is reacted with p-toluenesulfonyl chloride (TsCl) in pyridine at 0 °C to room temperature to yield 3-(tosyloxymethyl)pyrrolidine. The reaction is monitored by thin-layer chromatography (TLC). Upon completion, the mixture is worked up with aqueous acid and extracted with an organic solvent.

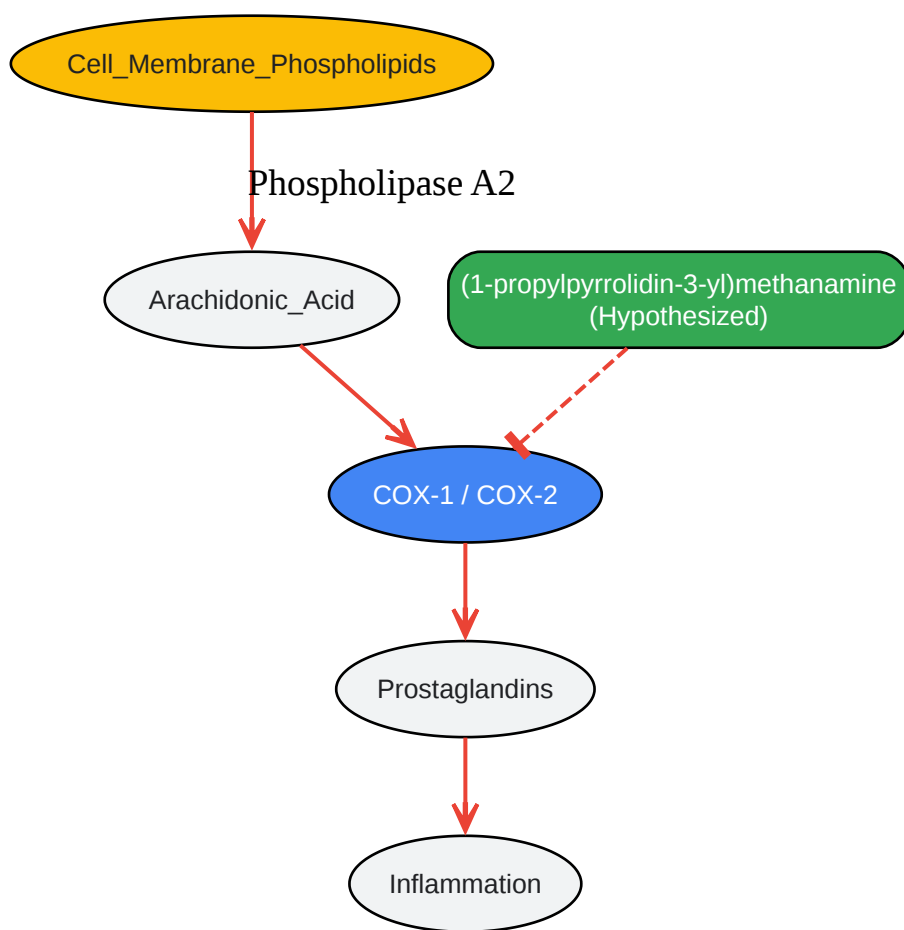
- **Step 2: Cyanation.** The resulting tosylate is dissolved in dimethyl sulfoxide (DMSO) and treated with sodium cyanide (NaCN). The reaction is heated to facilitate the nucleophilic substitution. The product, 3-(cyanomethyl)pyrrolidine, is isolated by extraction.
- **Step 3: N-propylation.** 3-(Cyanomethyl)pyrrolidine is N-alkylated using propyl iodide in the presence of a base such as potassium carbonate ( $K_2CO_3$ ) in acetonitrile ( $CH_3CN$ ). The reaction is refluxed until completion. The resulting 1-propyl-3-(cyanomethyl)pyrrolidine is purified by column chromatography.
- **Step 4: Reduction.** The nitrile is reduced to the primary amine using a strong reducing agent like lithium aluminum hydride ( $LiAlH_4$ ) in an anhydrous solvent such as tetrahydrofuran (THF) under an inert atmosphere. The reaction is quenched carefully with water and aqueous sodium hydroxide. The final product, (1-propylpyrrolidin-3-yl)methanamine, is obtained after extraction and purification.

## Potential Biological Activity and Signaling Pathways

While specific biological data for (1-propylpyrrolidin-3-yl)methanamine is not available, the pyrrolidine scaffold is a common motif in many biologically active compounds. Derivatives of pyrrolidine are known to exhibit a range of pharmacological activities, including analgesic and anti-inflammatory effects[3][4].

### Hypothesized Mechanism of Action in Inflammation:

Based on studies of similar pyrrolidine derivatives, it is plausible that (1-propylpyrrolidin-3-yl)methanamine could exhibit anti-inflammatory properties by modulating key signaling pathways involved in inflammation, such as the cyclooxygenase (COX) pathway.

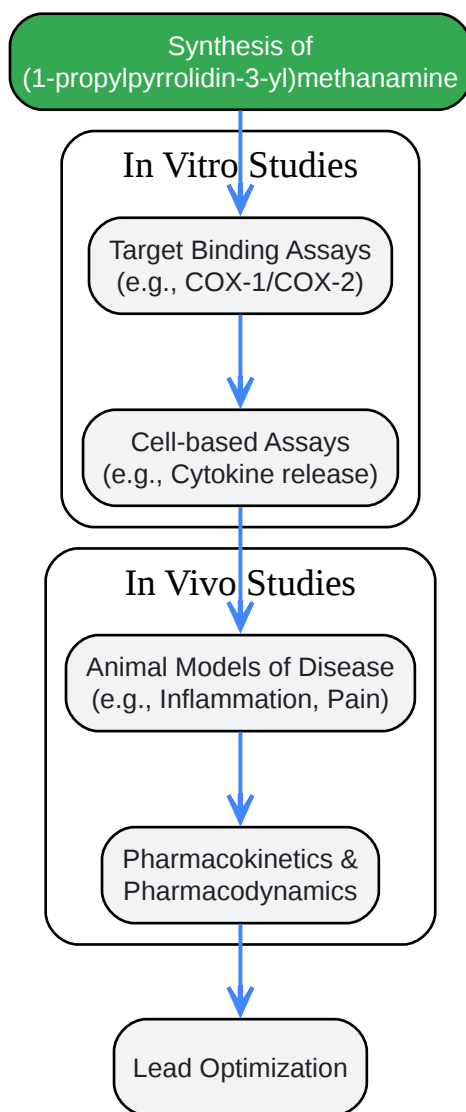


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Hypothesized inhibition of the COX pathway.

Workflow for Biological Activity Screening:

To assess the potential biological activity of (1-propylpyrrolidin-3-yl)methanamine, a standard screening workflow would be employed.



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General workflow for biological screening.

This technical guide provides a foundational understanding of (1-propylpyrrolidin-3-yl)methanamine based on available data for structurally related compounds. Further empirical research is necessary to fully characterize its properties and biological activities.

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## References

- 1. (1-Phenylpyrrolidin-3-yl)methanamine | C<sub>11</sub>H<sub>16</sub>N<sub>2</sub> | CID 23009502 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 3. Synthesis and in silico studies of some new pyrrolidine derivatives and their biological evaluation for analgesic and anti-inflammatory activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)